

An In-depth Technical Guide to Stearoyl Coenzyme A Lithium Salt

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Compound of Interest

Compound Name: Stearoyl coenzyme A lithium

Cat. No.: B573382

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Stearoyl coenzyme A (Stearoyl-CoA) lithium salt is a pivotal molecule in the realm of lipid metabolism. As the 18-carbon saturated fatty acyl-CoA, it stands at a critical metabolic crossroads, serving as a key substrate for both the synthesis of monounsaturated fatty acids and the elongation of fatty acid chains. This technical guide provides a comprehensive overview of the structure, properties, and biological significance of Stearoyl-CoA lithium salt, with a focus on its practical application in research and drug development.

Structure and Physicochemical Properties

Stearoyl-CoA is a complex molecule comprising a stearic acid moiety linked to coenzyme A via a thioester bond. The lithium salt form enhances its stability and solubility in aqueous solutions, making it suitable for a wide range of biochemical assays.

Table 1: General and Physicochemical Properties of **Stearoyl Coenzyme A Lithium Salt**

Property	Value	Reference(s)
Synonyms	n-Octadecanoyl Coenzyme A lithium salt	[1]
CAS Number	193402-48-1	[1]
Molecular Formula	C ₃₉ H ₇₀ N ₇ O ₁₇ P ₃ S · xLi	[1]
Molecular Weight	1034.00 g/mol	[1]
Appearance	White to slightly yellow powder	[1]
Purity	≥90%	[2]
Solubility	Soluble in water (2 mg/mL)	[3]
Storage	Store at -20°C	[4]
Stability	Aqueous solutions are stable for up to 6 months at -80°C and for 1 month at -20°C.	

Biological Role and Signaling Pathways

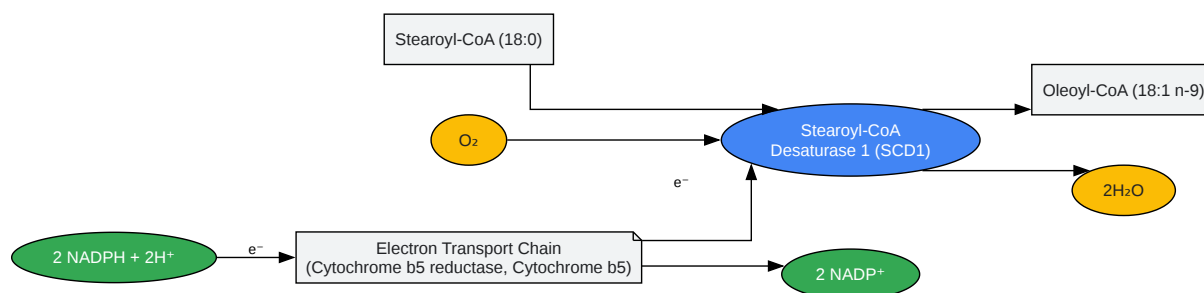
Stearoyl-CoA is a central player in lipid biosynthesis and cellular signaling. Its primary roles include:

- **Substrate for Stearoyl-CoA Desaturase (SCD):** Stearoyl-CoA is the principal substrate for SCD, an endoplasmic reticulum-bound enzyme that catalyzes the introduction of a cis-double bond at the Δ9 position of the fatty acyl chain, converting it to oleoyl-CoA.[5][6] This is a rate-limiting step in the biosynthesis of monounsaturated fatty acids (MUFAs), which are essential components of membrane phospholipids, triglycerides, and cholesterol esters.[5][7]
- **Fatty Acid Elongation:** Stearoyl-CoA can be further elongated in the endoplasmic reticulum by the addition of two-carbon units from malonyl-CoA, contributing to the synthesis of very-long-chain fatty acids (VLCFAs).[8][9]
- **PPAR Signaling Pathway:** Stearoyl-CoA and its downstream product, oleoyl-CoA, are involved in the activation of Peroxisome Proliferator-Activated Receptors (PPARs),

particularly PPAR γ .^[2] PPARs are nuclear receptors that play a crucial role in the regulation of genes involved in lipid and glucose metabolism.^[10] Activation of PPAR γ by ligands such as oleoyl-CoA can influence adipogenesis and insulin sensitivity.^{[11][12][13]}

Conversion of Stearoyl-CoA to Oleoyl-CoA

The desaturation of Stearoyl-CoA is a critical enzymatic reaction for maintaining cellular lipid homeostasis.

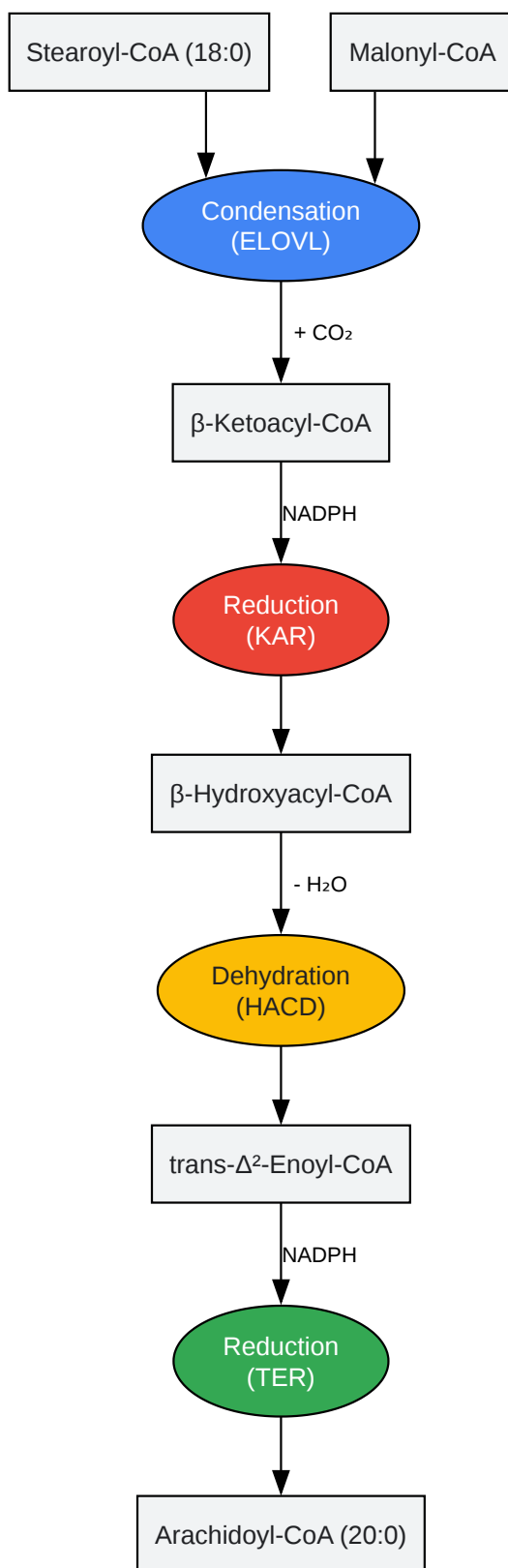


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Conversion of Stearoyl-CoA to Oleoyl-CoA by SCD1.

Fatty Acid Elongation Pathway

Stearoyl-CoA serves as a substrate for the fatty acid elongation machinery, leading to the synthesis of longer saturated fatty acids.

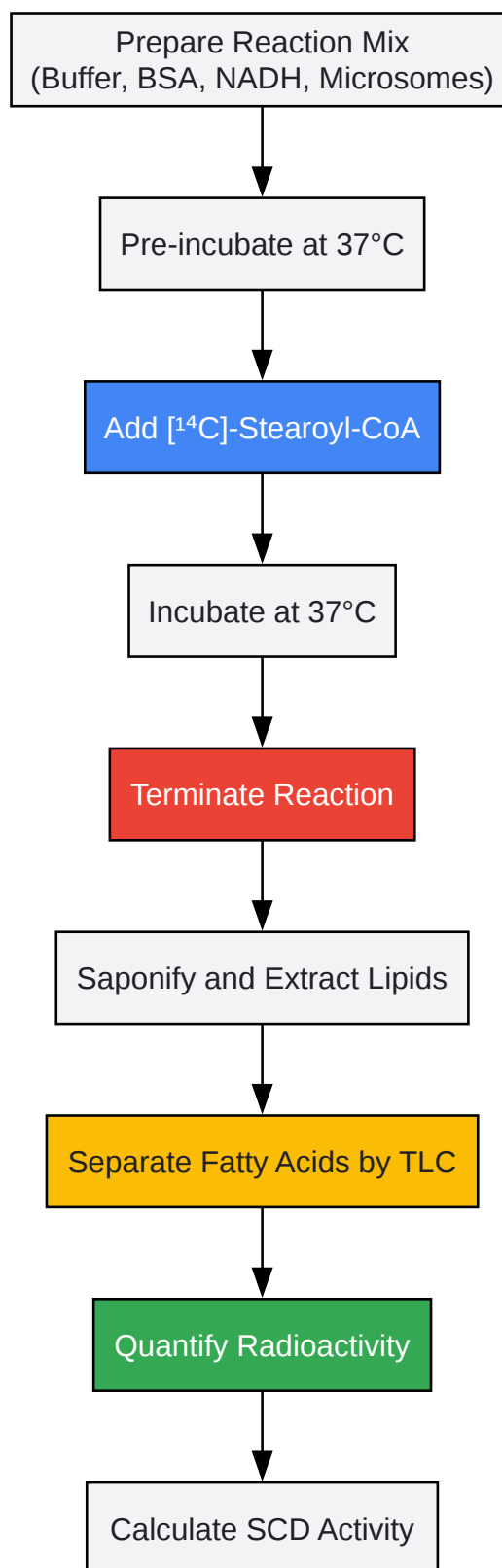
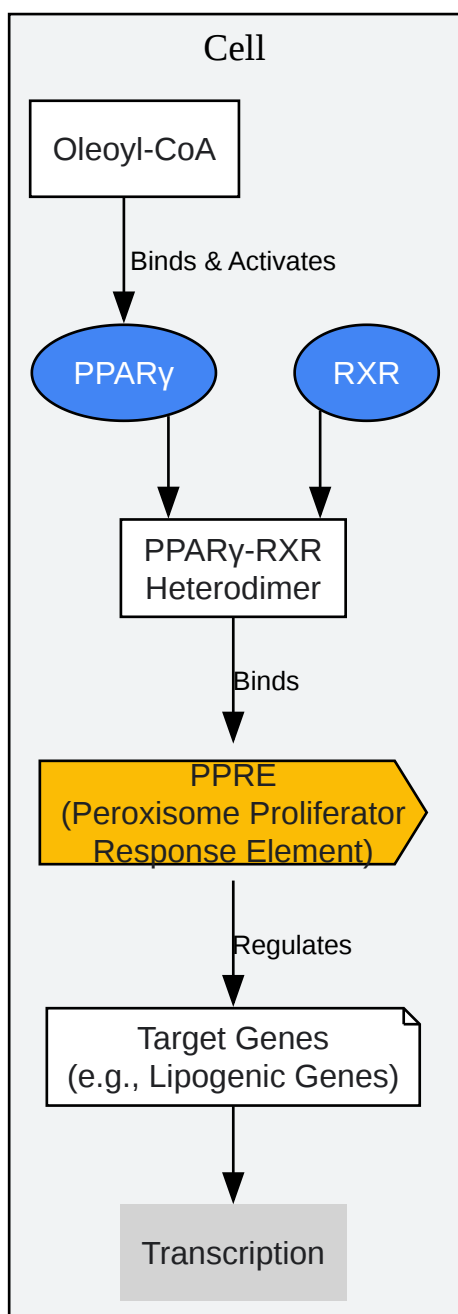


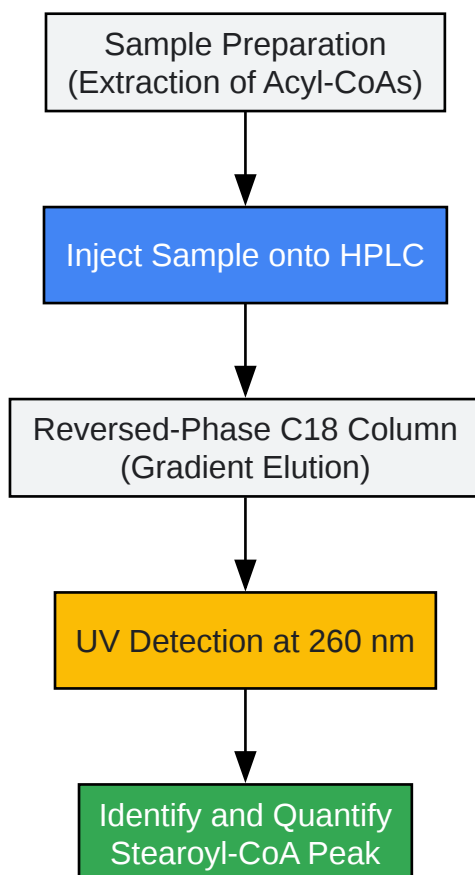
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Microsomal fatty acid elongation of Stearoyl-CoA.

PPAR γ Activation Signaling

The metabolic products of Stearoyl-CoA can act as signaling molecules to activate PPAR γ , influencing gene expression related to lipid metabolism.





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